

# Technical Data Sheet: 3-(Difluoromethoxy)-4-hydroxybenzaldehyde and Its Isomer

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## Compound of Interest

**Compound Name:** 3-(Difluoromethoxy)-4-hydroxybenzaldehyde

**Cat. No.:** B143670

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## Introduction

This technical guide provides a detailed overview of the molecular formula and weight for **3-(Difluoromethoxy)-4-hydroxybenzaldehyde**. It is important to note that the chemical literature and commercial availability predominantly feature the isomeric compound, 4-(Difluoromethoxy)-3-hydroxybenzaldehyde. This document will focus on the properties of the more commonly referenced isomer, which plays a significant role as an intermediate in the synthesis of pharmaceutical compounds such as Roflumilast, a phosphodiesterase-4 (PDE4) inhibitor.<sup>[1][2][3]</sup> The difluoromethoxy group in this compound enhances metabolic stability and lipophilicity, which are desirable characteristics in drug development.<sup>[3]</sup>

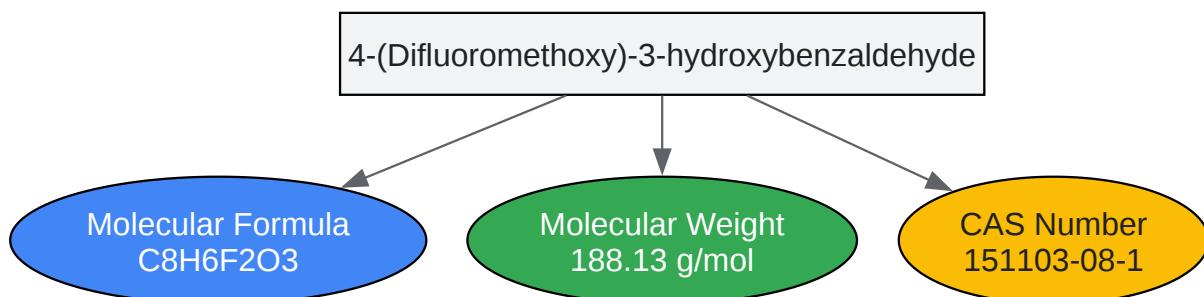
## Chemical Properties and Identification

The following table summarizes the key quantitative data for 4-(Difluoromethoxy)-3-hydroxybenzaldehyde.

Property	Value
Molecular Formula	C8H6F2O3 <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	188.13 g/mol <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
CAS Number	151103-08-1 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Appearance	White to off-white powder <a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	83-85 °C <a href="#">[2]</a> or 90 °C <a href="#">[8]</a>
Boiling Point	280.6±35.0 °C at 760 mmHg <a href="#">[1]</a>
Density	1.4±0.1 g/cm³ <a href="#">[1]</a>

### Chemical Structure and Identifiers

The relationship between the common name and its fundamental chemical identifiers is illustrated below.



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